

Essential Safety and Disposal Guidance for 14-Methylicosanoyl-CoA

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Compound of Interest

Compound Name: 14-Methylicosanoyl-CoA

Cat. No.: B15550093

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For researchers, scientists, and drug development professionals handling **14-Methylicosanoyl-CoA**, a comprehensive understanding of safety and disposal protocols is paramount. While a specific Safety Data Sheet (SDS) for **14-Methylicosanoyl-CoA** is not readily available in public domains, this document provides essential guidance based on the handling of structurally similar long-chain fatty acyl-CoA compounds. All procedures must be conducted in accordance with local, state, and federal regulations.

Immediate Safety and Handling

Personal Protective Equipment (PPE): When handling **14-Methylicosanoyl-CoA**, appropriate personal protective equipment should be worn at all times. This includes, but is not limited to:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are mandatory to prevent skin contact.
- **Eye Protection:** Safety glasses or goggles should be worn to protect from splashes.
- **Lab Coat:** A standard laboratory coat should be worn to protect clothing and skin.

Handling: Handle **14-Methylicosanoyl-CoA** in a well-ventilated area, preferably within a fume hood, to minimize inhalation exposure. Avoid generating dust or aerosols. In case of accidental contact, wash the affected area with copious amounts of water. If irritation persists, seek medical attention.

Proper Disposal Procedures

The disposal of **14-Methylicosanoyl-CoA** must adhere to the principle of responsible chemical waste management. Due to the lack of a specific SDS, a cautious approach is necessary.

Step-by-Step Disposal Guidance:

- **Consult Institutional Guidelines:** Before disposal, consult your institution's Environmental Health and Safety (EHS) department for specific protocols regarding chemical waste.
- **Original Container:** Whenever possible, keep the compound in its original container. This ensures proper labeling and identification.
- **Waste Segregation:** Do not mix **14-Methylicosanoyl-CoA** with other waste streams unless explicitly permitted by your institution's EHS guidelines. It should be treated as a chemical waste product.
- **Labeling:** Ensure the waste container is clearly and accurately labeled with the full chemical name: "**14-Methylicosanoyl-CoA**".
- **Waste Collection:** Arrange for the collection of the chemical waste by a licensed hazardous waste disposal company, as coordinated through your EHS department.

Quantitative Data Summary:

As no specific quantitative data regarding toxicity or environmental impact for **14-Methylicosanoyl-CoA** was found, a precautionary approach is recommended. Treat the compound as potentially hazardous.

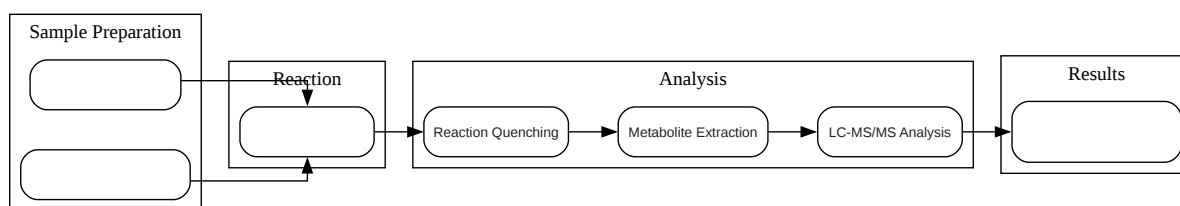
Parameter	Data
Acute Toxicity (Oral)	Data not available; assume harmful.
Acute Toxicity (Dermal)	Data not available; assume harmful.
Acute Toxicity (Inhalation)	Data not available; assume harmful.
Environmental Hazards	Data not available; avoid release to the environment.

Experimental Context: The Role of Long-Chain Acyl-CoAs in Metabolism

14-Methylicosanoyl-CoA is a long-chain fatty acyl-coenzyme A. Such molecules are key intermediates in cellular metabolism, particularly in the process of fatty acid beta-oxidation, where fatty acids are broken down to produce energy.[1] The methyl group at position 14 suggests it is a branched-chain fatty acid derivative.

General Experimental Workflow for Studying Fatty Acid Oxidation:

The study of fatty acid oxidation often involves incubating the fatty acyl-CoA substrate with isolated mitochondria or specific enzymes and measuring the products.

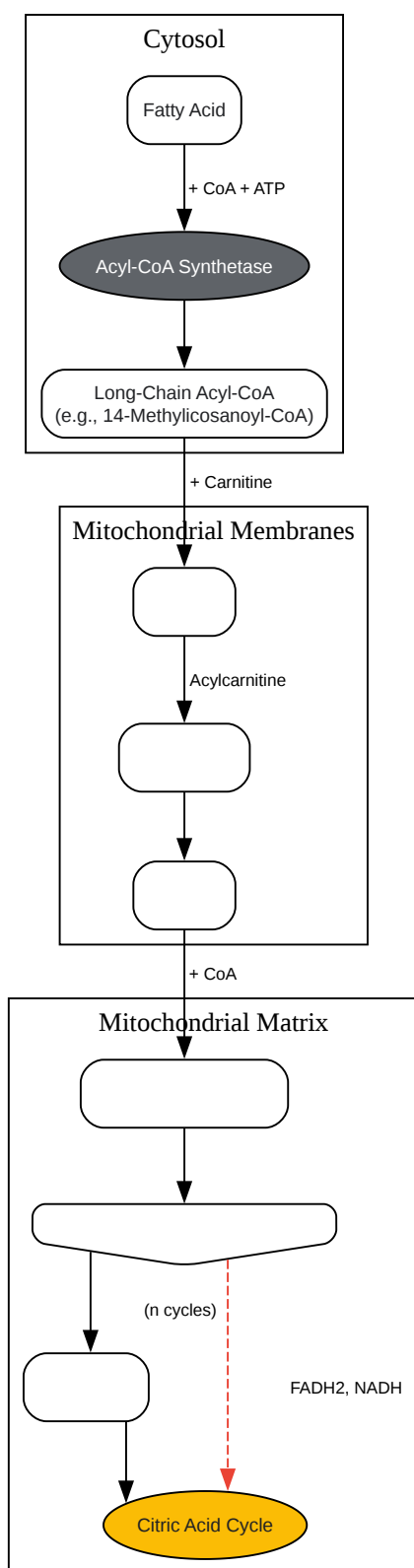


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Workflow for in vitro fatty acid oxidation assay.

Signaling Pathway: Fatty Acid Beta-Oxidation

Long-chain fatty acyl-CoAs are transported into the mitochondrial matrix via the carnitine shuttle. Inside the mitochondria, they undergo a cyclical series of four reactions collectively known as beta-oxidation. Each cycle shortens the acyl chain by two carbons, releasing acetyl-CoA, FADH₂, and NADH. The acetyl-CoA then enters the citric acid cycle to generate further energy.



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Overview of fatty acid transport and beta-oxidation.

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References

- 1. Fatty acid degradation - Wikipedia [en.wikipedia.org]
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